

A Researcher's Guide to the Safe Disposal of Chloroacetyl-L-leucine

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Compound of Interest

Compound Name: Chloroacetyl-L-leucine

CAS No.: 688-12-0

Cat. No.: B1351169

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An In-Depth Technical Guide for Laboratory Professionals

Navigating the complexities of chemical waste management is a critical aspect of ensuring laboratory safety and environmental responsibility. This guide provides a detailed protocol for the proper disposal of **chloroacetyl-L-leucine**, a compound frequently utilized in synthetic chemistry and drug development. As a Senior Application Scientist, my objective is to offer a comprehensive resource that not only outlines procedural steps but also elucidates the scientific rationale behind these recommendations, fostering a culture of safety and compliance within the research community.

Understanding the Hazard Profile of Chloroacetyl-L-leucine

Before proceeding with disposal, it is imperative to understand the inherent risks associated with **chloroacetyl-L-leucine**. According to safety data sheets (SDS), **chloroacetyl-L-leucine** is classified as a substance that can cause skin and serious eye irritation[1]. Handling this compound requires appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat[1][2].

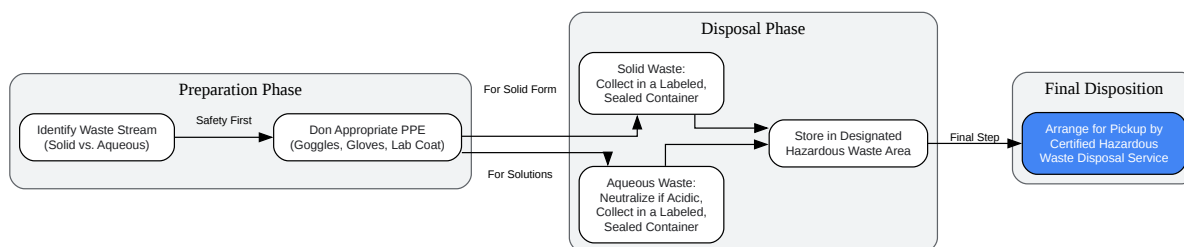
While specific toxicity data for **chloroacetyl-L-leucine** is limited, the presence of the chloroacetyl group warrants caution. This functional group is present in more reactive compounds like chloroacetyl chloride, which is known to be corrosive and can cause severe skin burns and eye damage[3][4]. Although **chloroacetyl-L-leucine** is an acylated amino acid and generally more stable, the potential for hydrolysis to release chloroacetic acid, a toxic substance, necessitates careful handling and disposal.

Key Chemical Properties:

Property	Value	Source
Molecular Formula	C8H14ClNO3	[1][5]
CAS Number	688-12-0	[1][5]
Appearance	White to almost white powder or crystal	[1]
Hazards	Skin Irritation (Category 2), Eye Irritation (Category 2)	[1]

The Disposal Workflow: A Step-by-Step Protocol

The proper disposal of **chloroacetyl-L-leucine** is not merely about discarding unwanted material; it is a systematic process designed to mitigate risks to personnel and the environment. The following workflow provides a clear, actionable plan for researchers.



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